

Isobutyl phenyl ether molecular structure and weight

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Compound of Interest

Compound Name: *Isobutyl phenyl ether*

Cat. No.: B3045721

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An In-depth Technical Guide on **Isobutyl Phenyl Ether**

This guide provides a detailed overview of the molecular structure and weight of **isobutyl phenyl ether**, a compound of interest for researchers, scientists, and professionals in drug development.

Quantitative Molecular Data

The fundamental properties of **isobutyl phenyl ether** are summarized in the table below. This data is essential for experimental design, reaction stoichiometry, and analytical characterization. The molecular weight is a critical parameter for converting between mass and moles, while the molecular formula provides the elemental composition.

Property	Value	Citations
Molecular Formula	C ₁₀ H ₁₄ O	[1] [2] [3] [4] [5] [6]
Molecular Weight	150.22 g/mol	[1] [2] [4]
IUPAC Name	2-methylpropoxybenzene	[1] [4]
Canonical SMILES	CC(C)COC1=CC=CC=C1	[2]

Molecular Structure Visualization

The two-dimensional structure of **isobutyl phenyl ether** is depicted below. This visualization illustrates the connectivity of the atoms, showing a phenyl group attached to an isobutyl group via an ether linkage.

Caption: Molecular structure of **isobutyl phenyl ether**.

Experimental Protocols

While this document focuses on the molecular structure and weight, it is important to note that these properties are foundational for various experimental applications. For instance, in mechanistic studies of Lewis acid-catalyzed rearrangement reactions, deuterated analogues of **isobutyl phenyl ether** have been utilized.^[1] The experimental protocol for such a study would typically involve:

- Synthesis of Deuterated **Isobutyl Phenyl Ether**: Introduction of deuterium labels at specific positions on the isobutyl chain or phenyl ring via established synthetic organic chemistry methods.
- Reaction with Lewis Acid: Treatment of the deuterated ether with a Lewis acid, such as aluminium bromide, under controlled temperature and solvent conditions.
- Product Isolation and Characterization: Separation of the resulting products (e.g., sec-butylphenols and chloro-sec-butylbenzenes) using techniques like column chromatography.
^[1]
- Analysis of Deuterium Scrambling: Determination of the deuterium distribution in the products using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This analysis provides insights into the reaction mechanism, indicating whether it proceeds via a carbonium ion-type mechanism or through π -complex intermediates.^[1]

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